

Navigating the Safe Disposal of Catharanthine Tartrate: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Catharanthine tartrate

Cat. No.: B15577689

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. **Catharanthine tartrate**, a key intermediate in the synthesis of vinblastine and vincristine, requires careful handling and disposal. This guide provides essential, step-by-step procedures for its safe disposal, ensuring the protection of personnel and the environment.

Immediate Safety and Handling Considerations

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **Catharanthine Tartrate**. It is important to note that different suppliers may provide conflicting hazard classifications. For instance, some sources classify it as harmful if swallowed and a skin/eye irritant, while others do not classify it as a hazardous substance according to the Globally Harmonized System (GHS)[1][2]. Therefore, it is best practice to handle **Catharanthine Tartrate** as a hazardous chemical.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves. Dispose of contaminated gloves after use[3].
- **Eye Protection:** Use safety glasses or goggles[1].
- **Body Protection:** A lab coat is recommended to prevent skin contact[1][3].

- Respiratory Protection: If there is a risk of dust formation, use a NIOSH-approved respirator[1][3].

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust formation[1][3].

Step-by-Step Disposal Procedures

The disposal of **Catharanthine Tartrate** must adhere to all federal, state, and local regulations[3]. It is strongly recommended to use a licensed professional waste disposal company[3]. The following procedures provide a general framework for handling and preparing the compound for disposal.

1. Waste Identification and Segregation:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**Catharanthine Tartrate**." [4][5][6]
- Segregate **Catharanthine Tartrate** waste from other chemical waste streams to avoid incompatible mixtures. It is incompatible with strong oxidizing agents, strong acids, and strong alkalis[1].

2. Disposal of Solid **Catharanthine Tartrate**:

- Container: Whenever possible, dispose of solid **Catharanthine Tartrate** in its original container[4][6]. If this is not feasible, use a new, clean, and compatible container with a secure, leak-proof screw-on cap[4][7]. The container should be made of a material that does not react with the chemical[7].
- Procedure:
 - Carefully sweep up the solid material, avoiding dust formation[3].
 - Transfer the solid into the designated hazardous waste container.
 - Securely close the container.

- Store the container in a designated hazardous waste storage area, away from incompatible materials[4].

3. Disposal of **Catharanthine Tartrate** Solutions:

- Aqueous Solutions: Do not dispose of **Catharanthine Tartrate** solutions down the drain.
- Container: Use a compatible, leak-proof container with a screw-on cap for liquid waste[4][7]. Do not fill the container to more than 90% capacity to allow for expansion[7].
- Procedure:
 - Carefully pour the **Catharanthine Tartrate** solution into the designated liquid hazardous waste container.
 - Securely close the container.
 - Store the container in secondary containment to prevent spills[4]. The secondary container should be able to hold 110% of the volume of the primary container[4].

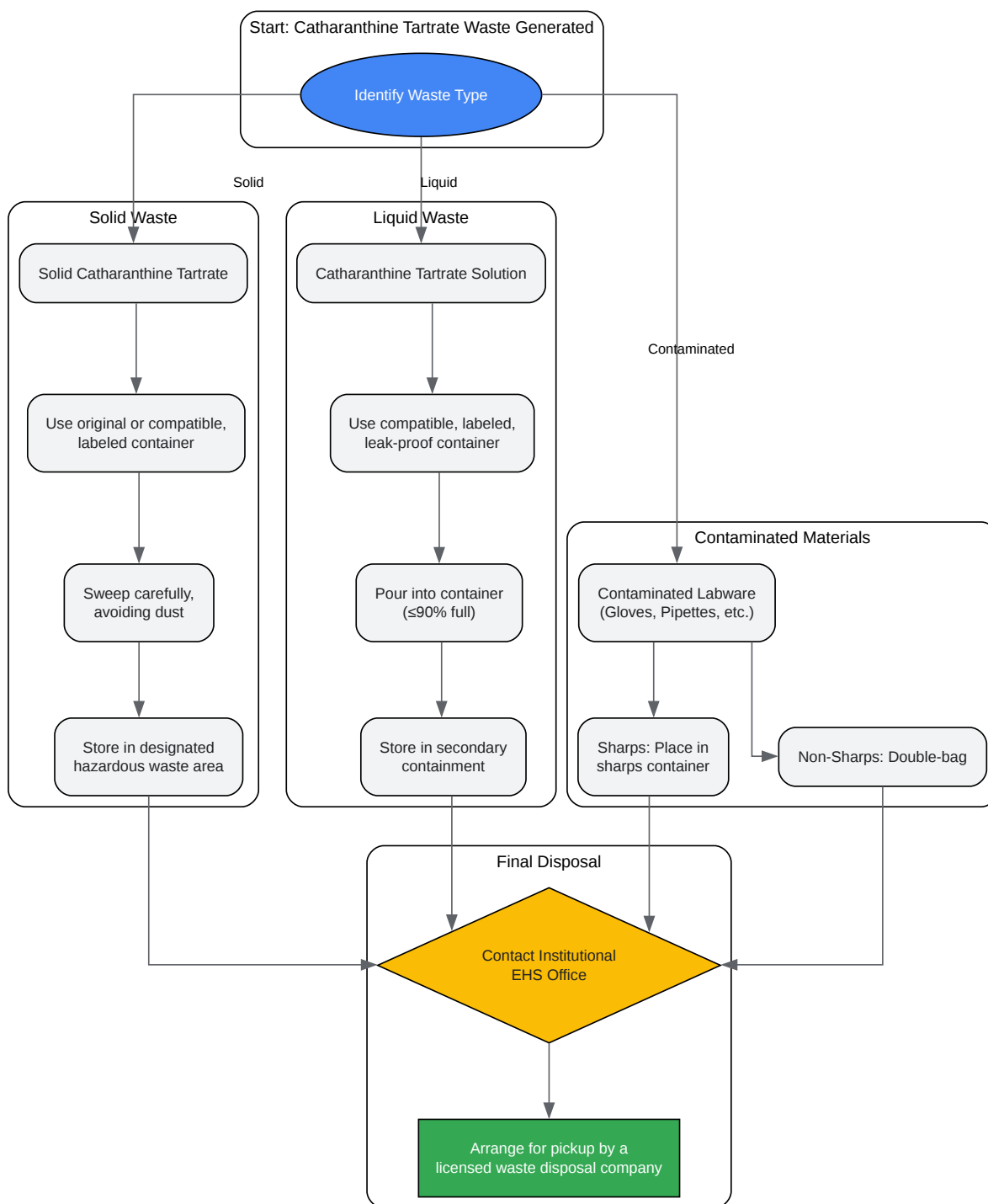
4. Disposal of Contaminated Labware:

- Sharps: Needles, syringes, and other sharps contaminated with **Catharanthine Tartrate** should be placed in a designated sharps container labeled as hazardous waste[4].
- Non-Sharps: Gloves, bench paper, and other disposable lab supplies contaminated with **Catharanthine Tartrate** should be double-bagged in clear plastic bags and labeled as hazardous chemical waste[4].
- Empty Containers: Empty containers that held **Catharanthine Tartrate** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste[5]. After rinsing, the container can often be disposed of as regular trash, but confirm this with your institution's environmental health and safety (EHS) office[5].

Key Data Summary

Parameter	Information	Source
Chemical Name	Catharanthine Tartrate	[3]
CAS Number	4168-17-6	[1]
Appearance	Solid	[3]
Hazard Classifications (Varies by Supplier)	Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. OR Not a hazardous substance or mixture.	[1][2]
Incompatible Materials	Strong oxidizing agents, Strong acids/alkalis	[1]
Recommended Disposal Method	Offer to a licensed, professional waste disposal company.	[3]
Drain Disposal	Not recommended. Do not let product enter drains.	

Disposal Workflow



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Caption: Disposal workflow for **Catharanthine Tartrate**.

By adhering to these procedures and consulting with your institution's environmental health and safety department, you can ensure the safe and compliant disposal of **Catharanthine Tartrate**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com